

Crystal Structure of 2,5-Dimethylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethylbenzoic acid

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Introduction

A thorough understanding of the solid-state properties of active pharmaceutical ingredients (APIs) is fundamental for drug development. The crystal structure of a compound provides definitive information about its three-dimensional atomic arrangement, which in turn influences critical physicochemical properties such as solubility, stability, and bioavailability. This technical guide is dedicated to the crystal structure of **2,5-dimethylbenzoic acid**.

A comprehensive search of publicly available scientific literature and crystallographic databases indicates that the definitive crystal structure of **2,5-dimethylbenzoic acid** has not yet been reported.^[1] To provide a practical and illustrative guide on the principles and methodologies involved in such a crystallographic analysis, this document will focus on the structurally related compound, N-(2,5-Dimethylphenyl)-2-methylbenzamide. This analogue shares the key 2,5-dimethylphenyl moiety and its detailed crystal structure analysis serves as a valuable proxy for understanding the experimental protocols and data presentation relevant to the target molecule.^[1]

Crystallographic Data of the Analogue Compound: N-(2,5-Dimethylphenyl)-2-methylbenzamide

The crystallographic data for N-(2,5-Dimethylphenyl)-2-methylbenzamide, obtained from single-crystal X-ray diffraction, is summarized in the table below.[1][2]

Parameter	Value
Empirical Formula	<chem>C16H17NO</chem>
Formula Weight	239.31
Crystal System	Orthorhombic
Space Group	$P2_12_12_1$
Unit Cell Dimensions	$a = 4.90104 (10) \text{ \AA}$, $b = 5.85657 (16) \text{ \AA}$, $c = 45.8291 (12) \text{ \AA}$
Volume	1315.45 (6) \AA^3
Z (Molecules per unit cell)	4
Calculated Density	1.207 Mg/m^3
Absorption Coefficient	0.08 mm^{-1}
Wavelength	0.71073 \AA (Mo K α)
Temperature	295 K

Experimental Protocols

The determination of a crystal structure is a multi-step process that begins with the synthesis and crystallization of the compound, followed by X-ray diffraction data collection and subsequent structure solution and refinement.

Synthesis and Crystallization

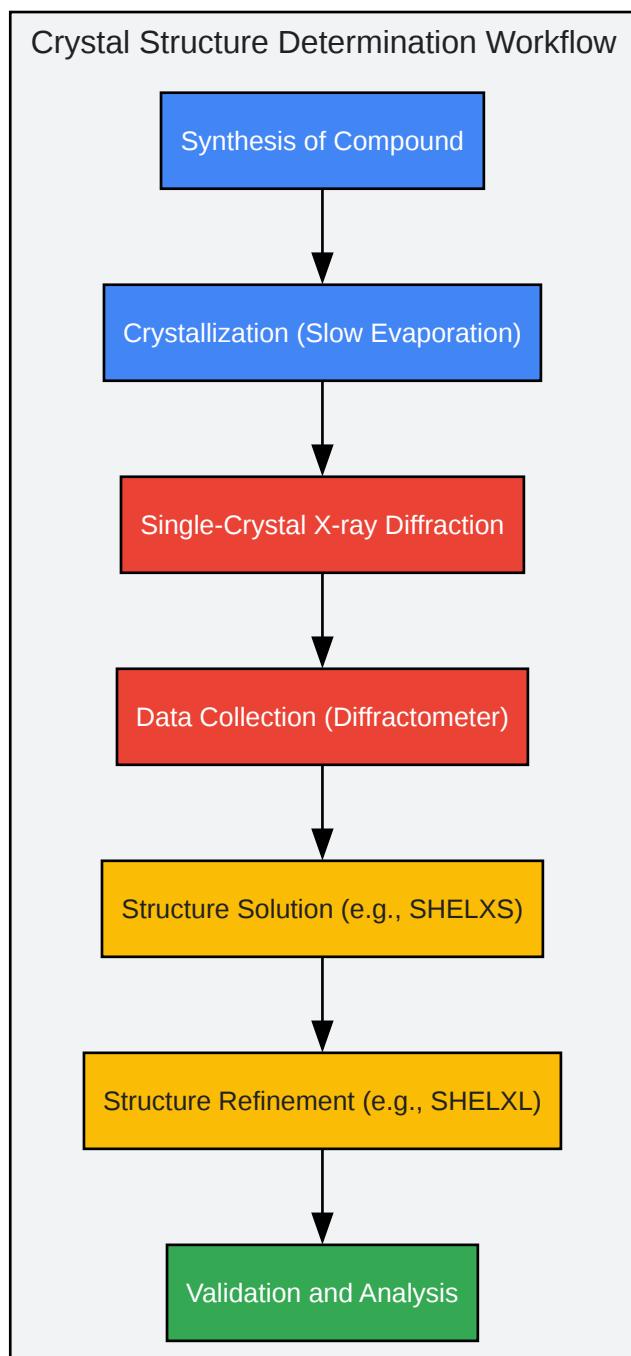
Single crystals of N-(2,5-Dimethylphenyl)-2-methylbenzamide suitable for X-ray diffraction were obtained by the slow evaporation of an ethanol solution at room temperature.[1] The quality of the crystal is a critical factor that directly influences the resolution and accuracy of the final structure.

X-ray Data Collection

A single crystal of suitable size and quality was mounted on an Oxford Diffraction Xcalibur Ruby Gemini diffractometer.^{[1][2]} The crystal was maintained at a constant temperature of 295 K and irradiated with monochromatic X-rays (Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).^{[1][2]} As the crystal is rotated, a series of diffraction patterns are collected by a detector. These patterns provide information about the electron density distribution within the crystal.

Structure Solution and Refinement

The collected diffraction data was processed to solve and refine the crystal structure. The structure was solved using direct methods with the SHELXS97 program and refined by full-matrix least-squares on F^2 using SHELXL97.^[2]

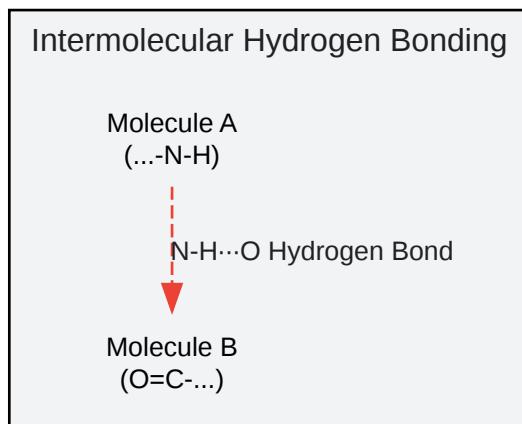


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Workflow for Crystal Structure Determination.

Molecular and Crystal Structure of N-(2,5-Dimethylphenyl)-2-methylbenzamide

In the crystal structure of N-(2,5-Dimethylphenyl)-2-methylbenzamide, the molecules are linked into chains by intermolecular N—H⋯O hydrogen bonds, which run along the a -axis of the crystal.[2] The two aromatic rings in the molecule are nearly coplanar, with a dihedral angle of 1.9 (2)°.[2] The amide group is twisted with respect to both the 2-methylphenyl and the 2,5-dimethylphenyl rings.[2]



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Intermolecular Hydrogen Bonding in the Crystal.

Conclusion

While the definitive crystal structure of **2,5-dimethylbenzoic acid** is not currently available in the public domain, the analysis of the structurally similar compound, N-(2,5-Dimethylphenyl)-2-methylbenzamide, provides a robust framework for understanding the experimental methodologies and the nature of the data obtained from single-crystal X-ray diffraction. Such studies are crucial in the field of drug development, as they provide fundamental insights into the solid-state properties of molecules, which are essential for designing stable and effective pharmaceutical formulations. The elucidation of the crystal structure of **2,5-dimethylbenzoic acid** in the future would be a valuable addition to the scientific literature.

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References

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